

Technical Guide: Structural & Functional Analysis of N-(2,5-dimethylphenyl)-3-methylbenzamide

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Compound of Interest

Compound Name: *N*-(2,5-dimethylphenyl)-3-methylbenzamide

CAS No.: 200279-66-9

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Executive Summary

This technical guide provides a comprehensive structural analysis of **N-(2,5-dimethylphenyl)-3-methylbenzamide**, a diaryl amide scaffold frequently utilized as a fragment in medicinal chemistry, particularly in the design of Type II kinase inhibitors.

This document moves beyond basic characterization, offering a senior-level perspective on the synthetic process chemistry, spectroscopic signatures, and conformational dynamics governed by ortho-substitution. It serves as a blueprint for researchers analyzing similar lipophilic amide probes.

Part 1: Structural Deconstruction & Physiochemical Properties

The molecule ($C_{16}H_{17}NO$) consists of a 3-methylbenzamide core coupled to a 2,5-dimethylaniline moiety. The presence of three methyl groups significantly increases lipophilicity compared to the unsubstituted benzanilide parent.

Calculated Physiochemical Profile

Property	Value	Structural Implication
Molecular Weight	239.32 g/mol	Fragment-like space; suitable for Lead-Optimization.
Formula	$C_{16}H_{17}NO$	High Carbon/Heteroatom ratio indicates low solubility in water.
cLogP (Predicted)	-4.2 - 4.5	Highly lipophilic. Requires DMSO/Methanol for stock solutions.
TPSA	$\sim 29.1 \text{ \AA}^2$	Polar surface area limited to the amide functionality; high BBB permeability potential.
Rotatable Bonds	3	C(carbonyl)-Ph bond, N(amide)-Ph bond, and the amide bond itself (restricted).

The "Ortho-Effect"

The critical structural feature is the 2-methyl group on the aniline ring (Ring B). This substituent introduces significant steric strain relative to the amide carbonyl, forcing the N-phenyl ring to twist out of planarity.^{[1][2]} This non-planar conformation is often the bioactive state required to fit into hydrophobic pockets of enzymes (e.g., the allosteric pocket of kinases).

Part 2: Synthetic Pathway & Process Chemistry

While various coupling agents (HATU, EDC) can be used, the Schotten-Baumann reaction (Acid Chloride method) is the industrial standard for this scaffold due to the steric hindrance of the 2,5-dimethylaniline, which can make milder coupling reagents sluggish.

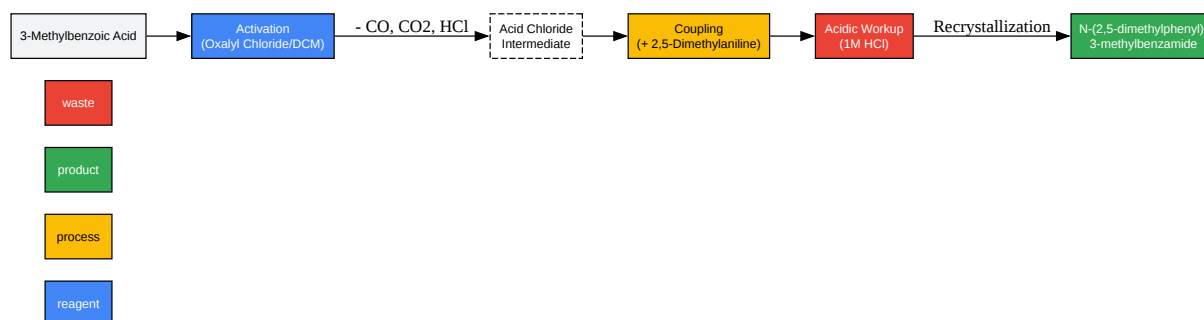
Reaction Logic

- Electrophile: 3-methylbenzoyl chloride (highly reactive to overcome steric bulk).
- Nucleophile: 2,5-dimethylaniline (moderately nucleophilic, but the 2-methyl group hinders attack).
- Base: Pyridine or Triethylamine (scavenges HCl to drive equilibrium).

Validated Protocol

- Activation: Dissolve 3-methylbenzoic acid (1.0 eq) in DCM. Add oxalyl chloride (1.2 eq) and catalytic DMF. Stir until gas evolution ceases to generate the acid chloride in situ.
- Coupling: Cool the solution to 0°C. Add 2,5-dimethylaniline (1.0 eq) and Triethylamine (2.5 eq) dropwise.
 - Critical Step: Maintain low temperature to prevent di-acylation or side reactions.
- Workup: Quench with 1M HCl (removes unreacted aniline and amine salts). Wash with NaHCO₃ (removes unreacted acid).
- Purification: Recrystallize from Ethanol/Water (9:1). Column chromatography is rarely needed unless the aniline was impure.

Synthetic Workflow Diagram



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Caption: Step-wise synthetic workflow emphasizing the acid chloride activation route to overcome steric hindrance.

Part 3: Spectroscopic Validation (The "Fingerprint")

To validate the structure, one must confirm the presence of the amide linkage and the correct regiochemistry of the methyl groups.

Proton NMR (^1H -NMR) Analysis (DMSO- d_6)

- Amide Proton (-NH-): Look for a broad singlet downfield at δ 9.8 - 10.2 ppm. Its presence confirms the amide bond formation.
- Methyl Groups (Aliphatic Region):
 - You will observe three distinct singlets in the range of δ 2.1 - 2.4 ppm.
 - Assignment: The 2-methyl (aniline) is often shielded slightly differently than the 3-methyl (benzoyl) and 5-methyl (aniline). Integration must sum to 9H.
- Aromatic Region:

- Ring A (Benzoyl): 4 protons. Look for the classic meta-substitution pattern (singlet, doublet, doublet, triplet).
- Ring B (Aniline): 3 protons. The 2,5-substitution leaves a singlet at position 6 (ortho to N) and two coupled protons at positions 3 and 4.

Infrared (IR) Spectroscopy

- Amide I Band (C=O[3] Stretch): Strong band at 1640–1660 cm^{-1} . Note: This is lower than a ketone (~ 1715) due to resonance delocalization with the nitrogen lone pair.
- Amide II Band (N-H Bend): Sharp band at 1520–1550 cm^{-1} .
- N-H Stretch: $\sim 3300 \text{ cm}^{-1}$ (often broadened by hydrogen bonding).

Part 4: Conformational Dynamics & Biological Relevance

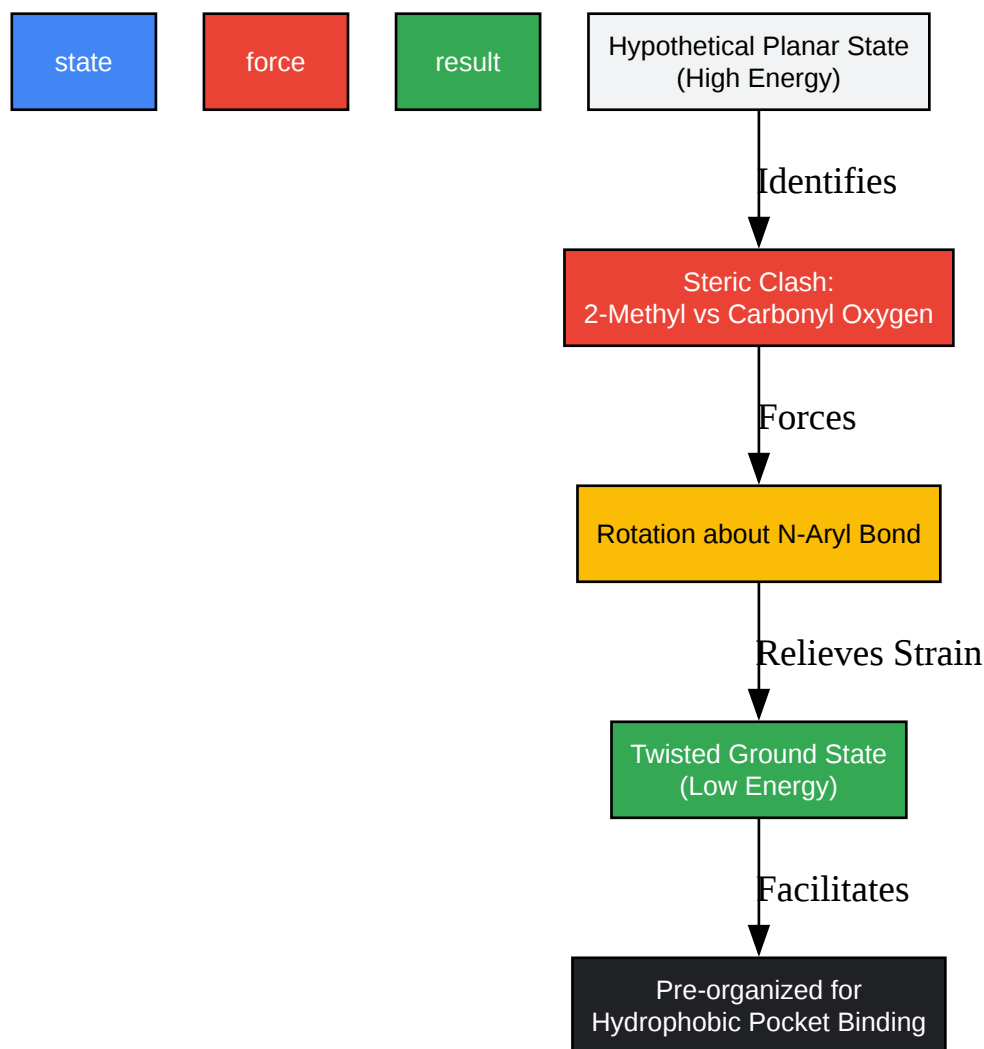
This section addresses the "Senior Scientist" insight: why this specific structure matters in a biological context.

Steric Occlusion and Planarity

In an unsubstituted benzanilide, the molecule prefers a planar conformation to maximize conjugation between the two aromatic rings and the amide bridge. However, in **N-(2,5-dimethylphenyl)-3-methylbenzamide**, the 2-methyl group creates a steric clash with the carbonyl oxygen (in the syn conformation) or the amide hydrogen (in the anti conformation).

Result: The aniline ring rotates roughly 40-60° out of plane relative to the amide group. This twist is energetically favorable and often matches the "bioactive conformation" required for drug binding, reducing the entropic penalty upon binding to a protein target.

Conformational Logic Diagram



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Caption: Logic flow demonstrating how steric hindrance drives the molecule into a twisted, bioactive conformation.[4]

Pharmacophore Mapping

This scaffold serves as a classic Hydrogen Bond Donor-Acceptor motif:

- H-Bond Donor: The Amide N-H (interacts with backbone carbonyls in proteins, e.g., the "hinge region" of kinases).
- H-Bond Acceptor: The Carbonyl Oxygen (interacts with backbone amines or conserved waters).

- Hydrophobic Contacts: The 2,5-dimethylphenyl ring fills lipophilic pockets (e.g., the specificity pocket in p38 MAP kinase or BCR-ABL).

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